

H-89 Dihydrochloride solubility issues and how to resolve them

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Compound of Interest

Compound Name: *H-89 Dihydrochloride*

Cat. No.: *B2680844*

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H-89 Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **H-89 Dihydrochloride**. Below you will find troubleshooting guides and frequently asked questions to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **H-89 Dihydrochloride** and what is its primary mechanism of action?

H-89 Dihydrochloride is a cell-permeable, potent, and selective inhibitor of Protein Kinase A (PKA).[1][2][3] It functions as a reversible, ATP-competitive inhibitor with a K_i (inhibition constant) of 48 nM for PKA.[1][4][5] While it is widely used to study PKA-mediated signaling pathways, it's important to note that H-89 can also inhibit other kinases at higher concentrations, including S6K1, MSK1, ROCK-II, PKB α , and MAPKAP-K1b.[6][7][8]

Q2: What are the recommended solvents for dissolving **H-89 Dihydrochloride**?

H-89 Dihydrochloride is most soluble in Dimethyl Sulfoxide (DMSO).[2][6][7][9] It also shows solubility in water and to a lesser extent in ethanol.[2][7][9] For in vivo studies, a formulation of 5% DMSO in saline has been used.[6]

Q3: How should I store **H-89 Dihydrochloride** powder and stock solutions?

- Powder: Store the lyophilized powder at -20°C for long-term stability, where it can be viable for up to three years.[6] It is recommended to protect it from light.[2]
- Stock Solutions: Once dissolved, it is best to aliquot the stock solution and store it at -80°C for up to one year to avoid repeated freeze-thaw cycles.[6] For shorter-term storage, stock solutions in DMSO can be kept at 4°C for up to 4 months.[1][4]

Troubleshooting Guide: Solubility Issues

This guide addresses common problems encountered when preparing **H-89 Dihydrochloride** solutions.

Problem 1: **H-89 Dihydrochloride** powder is not dissolving or is only slightly soluble in my chosen solvent.

- Possible Cause: The concentration you are trying to achieve exceeds the solubility limit in that specific solvent. Water, in particular, has a lower solubility limit compared to DMSO.[6]
- Solution:
 - Verify Solubility Limits: Refer to the solubility data table below to ensure you are working within the recommended concentration range for your chosen solvent.
 - Use the Recommended Primary Solvent: For the highest concentration stock solutions, DMSO is the recommended solvent.[2][6]
 - Employ Mechanical Assistance: Sonication is recommended to aid dissolution, particularly in DMSO.[6] Gentle heating can also be applied.
 - Fresh Solvent: Ensure you are using fresh, anhydrous DMSO, as absorbed moisture can reduce the solubility of the compound.[8]

Problem 2: My **H-89 Dihydrochloride** solution appears cloudy or has precipitates after preparation or storage.

- Possible Cause 1: Supersaturation. The solution may have been temporarily clear at a higher temperature but precipitated as it cooled to room temperature or during storage.

- Solution 1:
 - Gently warm the solution and vortex or sonicate until the precipitate redissolves.
 - Consider preparing a slightly less concentrated stock solution to ensure it remains stable at storage temperatures.
- Possible Cause 2: Improper Storage. Storing the solution at an inappropriate temperature or subjecting it to multiple freeze-thaw cycles can lead to precipitation.
- Solution 2:
 - Always store stock solutions at -80°C for long-term use.[\[6\]](#)
 - Prepare smaller aliquots to avoid repeated freezing and thawing of the main stock.
- Possible Cause 3: Contamination. Contaminants in the solvent or from the storage vessel can act as nucleation sites for precipitation.
- Solution 3:
 - Use high-purity, sterile-filtered solvents.
 - Ensure all storage tubes are clean and free of particulate matter.

Problem 3: I need to prepare an aqueous solution for my cell culture experiment, but **H-89 Dihydrochloride** has low water solubility.

- Solution:
 - Prepare a High-Concentration Stock in DMSO: First, dissolve the **H-89 Dihydrochloride** in DMSO to create a concentrated stock solution (e.g., 20 mM).[\[2\]](#)
 - Dilute into Aqueous Medium: For your working concentration (typically 10-30 μM for cell-based assays), dilute the DMSO stock solution directly into your cell culture medium.[\[2\]](#) The final concentration of DMSO in the medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity.

Data Presentation

Table 1: Solubility of **H-89 Dihydrochloride** in Various Solvents

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	104	200.28
Water	25	~48
Ethanol	2	~3.85
DMF	30	~57.8
DMF:PBS (pH 7.2) (1:1)	0.5	~0.96

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)

Experimental Protocols

Protocol 1: Preparation of a 20 mM **H-89 Dihydrochloride** Stock Solution in DMSO

- Materials:
 - H-89 Dihydrochloride** powder (e.g., 5.19 mg)
 - Anhydrous DMSO (e.g., 0.5 mL)
 - Sterile microcentrifuge tubes
- Procedure:
 - Weigh out the desired amount of **H-89 Dihydrochloride** powder. For example, 5.19 mg.
 - Add the appropriate volume of DMSO to achieve a 20 mM concentration. For 5.19 mg of H-89 (MW: 519.28 g/mol), this would be 0.5 mL.[\[2\]](#)
 - Vortex the solution thoroughly.

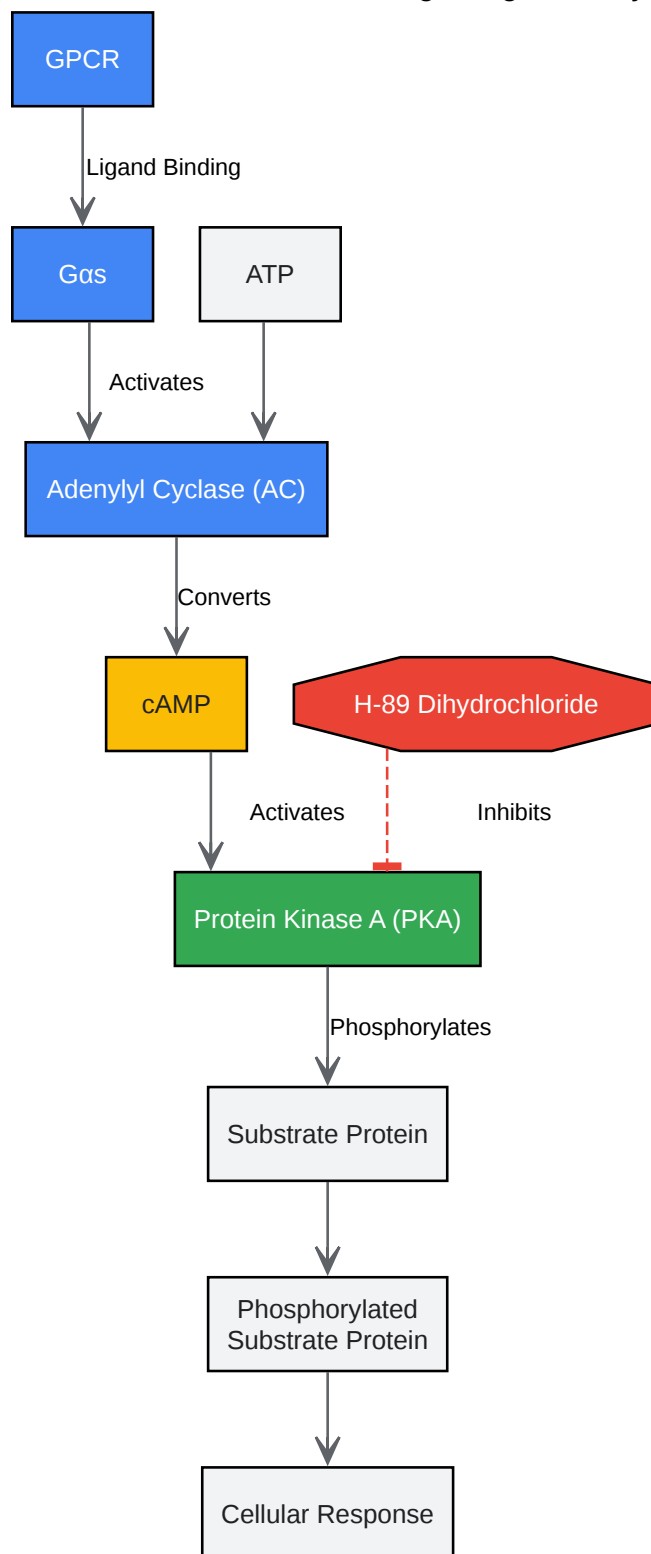
4. If necessary, place the tube in a sonicator bath for several minutes to ensure complete dissolution.[\[6\]](#)
5. Once the solution is clear, it is ready for use or storage.
6. For storage, create small aliquots (e.g., 10-20 μ L) in sterile microcentrifuge tubes and store at -80°C .[\[6\]](#)

Protocol 2: Preparation of a Working Solution for Cell Culture

- Materials:
 - 20 mM **H-89 Dihydrochloride** stock solution in DMSO
 - Pre-warmed cell culture medium
- Procedure:
 1. Thaw a single aliquot of the 20 mM **H-89 Dihydrochloride** stock solution.
 2. Determine the final desired working concentration (e.g., 10 μ M).
 3. Calculate the required dilution. For a 1:2000 dilution to achieve 10 μ M:
 - Add 1 μ L of the 20 mM stock solution to 2 mL of cell culture medium.
 4. Mix thoroughly by gentle pipetting or inverting the tube.
 5. The working solution is now ready to be added to your cells. It is recommended to use the working solution immediately after preparation.[\[6\]](#)

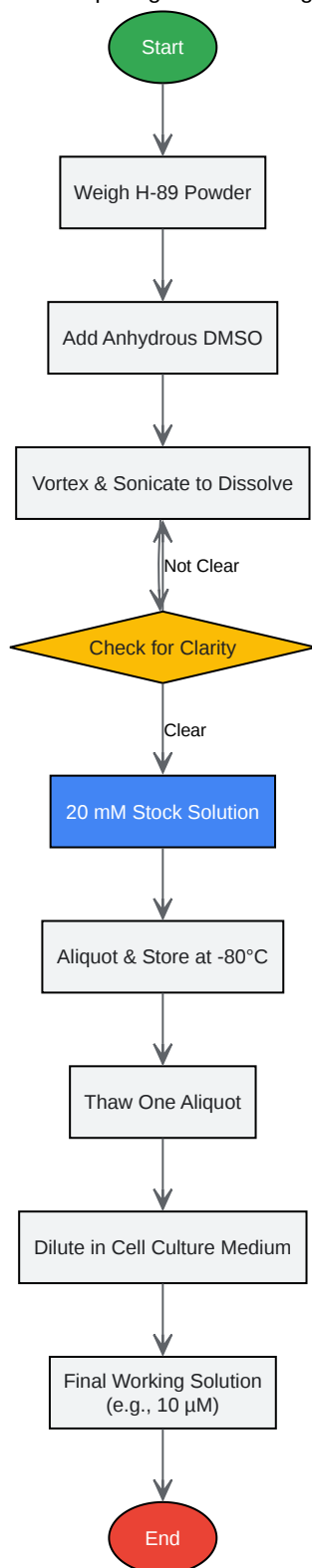
Visualizations

H-89 Inhibition of the PKA Signaling Pathway

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Caption: H-89 inhibits PKA, blocking substrate phosphorylation.

Workflow for Preparing H-89 Working Solution

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Caption: Preparing an H-89 working solution from powder.

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